

ITH15004: Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ITH15004

Cat. No.: B15588805

[Get Quote](#)

For research use only. Not for use in diagnostic procedures.

Abstract

ITH15004 is a novel purine derivative that has been identified as a facilitator of exocytosis in excitable cells.[1][2][3] Its mechanism of action is linked to the modulation of mitochondrial calcium handling, making it a valuable pharmacological tool for studying the role of mitochondria in cellular signaling and secretion.[1][2][3] This document provides an overview of the available information on **ITH15004**, including its mechanism of action, experimental protocols, and quantitative data derived from scientific literature.

Supplier and Purchasing Information

As a novel research compound, **ITH15004** is not currently available from commercial chemical suppliers. Researchers interested in obtaining this compound should refer to the primary scientific literature for information regarding its synthesis. The key publication is:

- de Pascual, R.; Calzaferri, F.; Gonzalo, P.C.; Serrano-Nieto, R.; de los Ríos, C.; García, A.G.; Gandía, L. Novel Purine Derivative **ITH15004** Facilitates Exocytosis through a Mitochondrial Calcium-Mediated Mechanism. Int. J. Mol. Sci.2022, 23, 440.

Safety Information

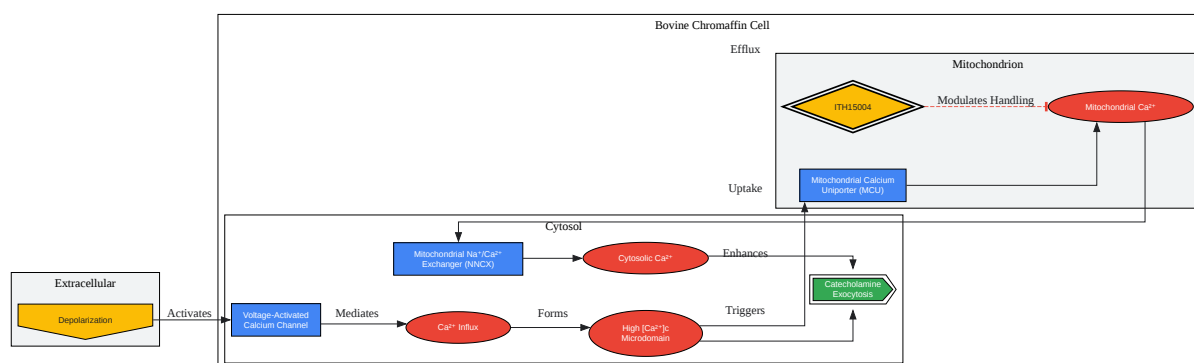
A formal Safety Data Sheet (SDS) for **ITH15004** is not publicly available due to its status as a non-commercial research compound. Standard laboratory safety precautions should be taken when handling this compound. This includes the use of personal protective equipment (PPE) such as gloves, lab coat, and safety glasses. All work should be conducted in a well-ventilated area, preferably a chemical fume hood.

Mechanism of Action

ITH15004 facilitates exocytosis by modulating mitochondrial calcium ($[Ca^{2+}]$) signaling in response to cell depolarization.^{[1][2][3]} In bovine chromaffin cells (BCCs), depolarization triggers Ca^{2+} influx through voltage-activated calcium channels (VACCs).^{[1][4]} This creates high- Ca^{2+} microdomains near the plasma membrane, which are critical for triggering the release of catecholamines.^[1]

Mitochondria play a crucial role in shaping these Ca^{2+} signals by taking up Ca^{2+} through the mitochondrial calcium uniporter (MCU) and releasing it back into the cytosol via the mitochondrial Na^{+}/Ca^{2+} exchanger (NNCX). **ITH15004** appears to act on this mitochondrial Ca^{2+} handling process, leading to an augmentation of the cytosolic Ca^{2+} concentration and, consequently, an enhancement of exocytosis.^{[1][3]}

Signaling Pathway Diagram



[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway of **ITH15004** in bovine chromaffin cells.

Data Presentation

Effects of ITH15004 on Catecholamine Secretion and Ion Channel Activity

The following tables summarize the quantitative data from the study by de Pascual et al. (2022).

Parameter	Condition	Value
Enhancement of K ⁺ -evoked Secretion		
0.1 μ M ITH15004	~120% of control	
1 μ M ITH15004	~150% of control	
10 μ M ITH15004	~170% of control	
Blockade of Ba ²⁺ current (IBa) through VACCs		
1 μ M ITH15004	~15% blockade	
1 μ M ITH15004 + 1 μ M ω -conotoxin GVIA	~45% blockade	
1 μ M ITH15004 + 1 μ M GVIA + 10 μ M Nifedipine	~80% blockade	

Experimental Protocols

The following protocols are based on the methodologies described in de Pascual et al. (2022).

Bovine Chromaffin Cell (BCC) Culture

- Cell Source: Adrenal glands from adult cows.
- Isolation: Isolate BCCs using standard methods with modifications.
- Plating Density:
 - For secretion studies: 5×10^6 cells per 5 mL of DMEM in a 6 cm diameter Petri dish.
 - For electrophysiology (barium currents): 5×10^4 cells on 12 mm-diameter glass coverslips.
 - For Ca²⁺ imaging: 2×10^5 cells per well in 96-well black plates.

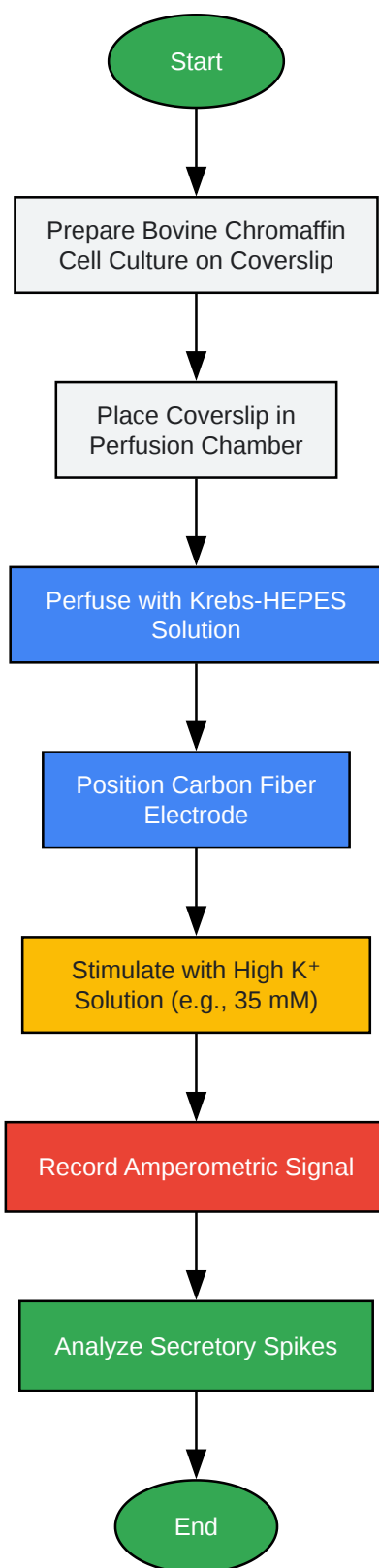
- Culture Conditions: Maintain cells in DMEM. Experiments are typically performed 2-4 days after plating.

Amperometric Measurement of Catecholamine Secretion

This protocol is used to measure the release of catecholamines from BCCs.

- Cell Preparation: Place a coverslip with cultured BCCs in a perfusion chamber on the stage of an inverted microscope.
- Perfusion: Continuously perfuse the cells with a Krebs-HEPES solution.
- Stimulation: Induce exocytosis by brief (e.g., 5 seconds) applications of a high K⁺ solution (e.g., 35 mM KCl).
- Detection: Position a carbon fiber electrode close to a cell to detect the oxidation of released catecholamines. The resulting current is proportional to the amount of secreted catecholamine.
- Data Acquisition: Record the amperometric signals using appropriate hardware and software.

Experimental Workflow for Amperometry



[Click to download full resolution via product page](#)

Caption: Workflow for measuring catecholamine secretion using amperometry.

Whole-Cell Patch-Clamp Electrophysiology

This protocol is used to measure the effect of **ITH15004** on voltage-activated calcium channels (VACCs).

- Cell Preparation: Use BCCs cultured on glass coverslips.
- Solutions:
 - External Solution: Contains BaCl₂ (e.g., 2 mM) as the charge carrier to isolate currents through VACCs.
 - Internal (Pipette) Solution: Contains Cs⁺ to block K⁺ channels.
- Recording:
 - Establish a whole-cell patch-clamp configuration.
 - Hold the cell at a negative potential (e.g., -80 mV).
 - Apply depolarizing voltage steps (e.g., to -10 mV for 50 ms) to elicit Ba²⁺ currents (IBa).
- Drug Application: Apply **ITH15004** and other channel blockers via the perfusion system.
- Data Analysis: Measure the peak amplitude of the IBa before and after drug application to determine the extent of channel blockade.[\[5\]](#)

Measurement of Cytosolic Calcium ([Ca²⁺]_c)

This protocol is used to measure changes in intracellular calcium concentration.

- Cell Preparation: Plate BCCs in 96-well black plates.
- Dye Loading: Load the cells with a Ca²⁺-sensitive fluorescent dye (e.g., Fluo-4 AM).
- Measurement:
 - Use a fluorescence plate reader or a fluorescence microscope.

- Establish a baseline fluorescence reading.
- Stimulate the cells with a high K⁺ solution in the presence or absence of **ITH15004**.
- Record the change in fluorescence intensity over time, which corresponds to the change in [Ca²⁺]_i.
- Data Analysis: Quantify the peak and duration of the Ca²⁺ transients.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Novel Purine Derivative ITH15004 Facilitates Exocytosis through a Mitochondrial Calcium-Mediated Mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Novel Purine Derivative ITH15004 Facilitates Exocytosis through a Mitochondrial Calcium-Mediated Mechanism - Rey Juan Carlos University [portalcientifico.urjc.es]
- 4. Novel Purine Derivative ITH15004 Facilitates Exocytosis through a Mitochondrial Calcium-Mediated Mechanism - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [ITH15004: Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15588805#ith15004-supplier-and-purchasing-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com